

Technical Guide: In Vitro Characterization & Safety Qualification of Des(dimethylamino)hydroxyrizatriptan[1][2]

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Compound of Interest

Compound Name: Des(dimethylamino)hydroxyrizatriptan

CAS No.: 160194-39-8

Cat. No.: B1589140

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Executive Summary & Chemical Identity

Objective: To establish a self-validating in vitro framework for the toxicological qualification of **Des(dimethylamino)hydroxyrizatriptan**, ensuring compliance with ICH Q3A/B (R2) guidelines for impurities in new drug substances.

Molecule Profile:

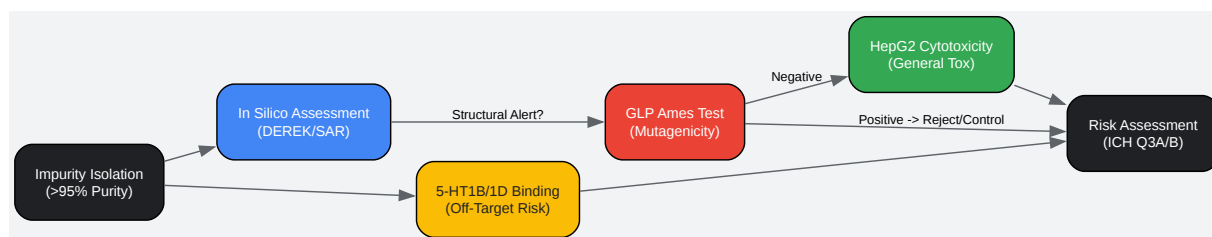
- Common Name: **Des(dimethylamino)hydroxyrizatriptan** (Rizatriptan Alcohol Impurity).[1][2]
- Chemical Name: 2-[5-(1H-1,2,4-triazol-1-ylmethyl)-1H-indol-3-yl]ethanol.[1][2][3][4][5]
- CAS Registry Number: 160194-39-8.[1][2][3]

- Origin: Oxidative deamination (in vivo metabolite precursor) or hydrolytic degradation of the dimethylamino group during stability testing.[1][2]

Criticality: Unlike the active metabolite N-monodesmethyl-rizatriptan, this alcohol derivative lacks the protonatable amine required for high-affinity 5-HT receptor binding.[1][2] However, its structural similarity to tryptophol necessitates rigorous exclusion of genotoxic and off-target cytotoxic effects.[1][2]

Qualification Strategy Workflow

The following directed acyclic graph (DAG) outlines the decision matrix for qualifying this impurity.



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Figure 1: Impurity qualification workflow. The critical path moves from isolation to genotoxicity (Ames) and functional binding assays.[2]

Protocol A: Comparative Receptor Binding (5-HT1B/1D)

Rationale: To confirm that the removal of the dimethylamino group abolishes or significantly reduces affinity for the target 5-HT1B/1D receptors, thereby ruling out unexpected pharmacological activity.[1][2]

Materials

- Cell Line: CHO-K1 cells stably expressing human 5-HT1B and 5-HT1D receptors.[\[1\]](#)[\[2\]](#)
- Radioligand:
 - GR125743 (Specific Activity: ~80 Ci/mmol).[\[1\]](#)[\[2\]](#)
- Test Compound: **Des(dimethylamino)hydroxyrizatriptan** (dissolved in DMSO).
- Reference: Rizatriptan Benzoate (Positive Control).[\[1\]](#)[\[2\]](#)

Step-by-Step Methodology

- Membrane Preparation:
 - Harvest CHO cells and homogenize in ice-cold Buffer A (50 mM Tris-HCl, pH 7.4, 5 mM MgCl₂).
 - Centrifuge at 40,000 x g for 20 mins at 4°C. Resuspend pellet in Buffer A.
- Assay Assembly:
 - In 96-well plates, add:
 - 25 µL Assay Buffer (50 mM Tris-HCl, 4 mM CaCl₂, 0.1% Ascorbic Acid).[\[1\]](#)[\[2\]](#)
 - 25 µL Test Compound (8-point dilution series:

M to

M).
 - 25 µL

-GR125743 (Final conc: 1 nM).[\[1\]](#)[\[2\]](#)
 - 125 µL Membrane Suspension (20 µg protein/well).[\[1\]](#)[\[2\]](#)
- Incubation: Incubate for 60 minutes at 37°C to reach equilibrium.

- Termination: Rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% PEI using a cell harvester. Wash 3x with ice-cold Tris buffer.[\[1\]](#)[\[2\]](#)
- Quantification: Measure radioactivity via liquid scintillation counting.

Data Analysis & Acceptance Criteria

- Calculate

using non-linear regression (4-parameter logistic fit).
- Convert to

using the Cheng-Prusoff equation:

[\[1\]](#)[\[2\]](#)
- Success Criterion: The impurity should exhibit a

(or >1000-fold lower affinity than Rizatriptan), confirming loss of pharmacophore potency.[\[2\]](#)

Protocol B: Bacterial Reverse Mutation Assay (Ames Test)

Rationale: As an impurity, the highest safety risk is genotoxicity.[\[2\]](#) This protocol detects point mutations in *Salmonella typhimurium*.[\[1\]](#)[\[2\]](#)

Test System

- Strains: TA98 (frameshift), TA100 (base-pair substitution), TA1535, TA1537, and *E. coli* WP2 *uvrA*.[\[1\]](#)[\[2\]](#)
- Metabolic Activation: Aroclor 1254-induced rat liver S9 fraction (10%).[\[1\]](#)[\[2\]](#)

Step-by-Step Methodology

- Preparation: Prepare top agar containing 0.05 mM histidine/biotin.[\[1\]](#)[\[2\]](#)
- Treatment:

- Mix 0.1 mL bacterial culture (cells/mL).
- Mix 0.1 mL Test Compound (5 concentrations up to 5000 μ g/plate).
- Mix 0.5 mL S9 mix (or phosphate buffer for -S9 condition).[1][2]
- Plating: Pour mixture onto Minimal Glucose Agar plates.
- Incubation: Invert and incubate at 37°C for 48–72 hours.
- Scoring: Count revertant colonies manually or using an automated colony counter.

Data Presentation (Template)

Strain	Activation	Vehicle Control (Revertants)	Impurity 5000 μ g/plate	Fold Increase	Result
TA98	- S9	22 $\pm$ 4	24 $\pm$ 3	1.1x	Negative
TA98	+ S9	28 $\pm$ 5	30 $\pm$ 6	1.1x	Negative
TA100	- S9	110 $\pm$ 12	115 $\pm$ 10	1.0x	Negative
TA100	+ S9	115 $\pm$ 15	120 $\pm$ 14	1.0x	Negative

Interpretation: A positive result is defined as a dose-dependent increase in revertants >2-fold over vehicle control.[1][2]

Protocol C: Hepatotoxicity Screening (HepG2 ATP Assay)

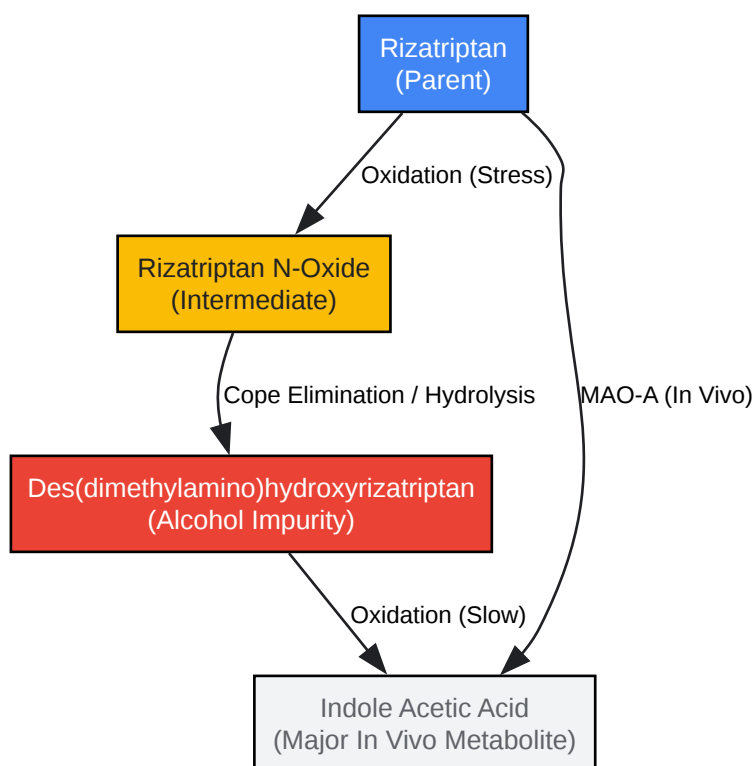
Rationale: To assess general cellular toxicity and metabolic stability, as the liver is the primary site of Rizatriptan metabolism (via MAO-A).[1][2]

Methodology

- Seeding: Plate HepG2 cells at 10,000 cells/well in EMEM + 10% FBS. Incubate 24h.
- Dosing: Treat cells with **Des(dimethylamino)hydroxyrizatriptan** (0.1 – 100 μ M) for 48 hours.[1][2]
- Detection: Add CellTiter-Glo® reagent (Promega).[1][2] This lyses cells and generates a luminescent signal proportional to ATP (metabolically active cells).[1][2]
- Readout: Measure luminescence on a microplate reader.
- Control: 10 μ M Chlorpromazine (Positive cytotoxic control).[1][2]

Synthesis & Degradation Pathway Visualization

Understanding the origin of the impurity is vital for process control.[1]



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Figure 2: Degradation pathway showing the formation of the alcohol impurity via N-oxide degradation, distinct from the primary MAO-A metabolic pathway.[1][2]

References

- European Pharmacopoeia (Ph.[1][2][6] Eur.). Rizatriptan Benzoate Monograph 2585.[1][2] (Defines Impurity F).
 - [1][2]
- United States Pharmacopeia (USP). Rizatriptan Benzoate: USP Monographs.[1][2][6] (Details analytical methods for related compounds).
 - [1][2]
- International Conference on Harmonisation (ICH). Guideline Q3A(R2): Impurities in New Drug Substances.[1][2]
- PubChem. Compound Summary: Rizatriptan (and related structures).[1][2] National Library of Medicine.[1][2]
- Beer, D. et al. (2003).[1][2] The metabolism and pharmacokinetics of rizatriptan in humans. [1] Drug Metabolism and Disposition.[1][2] (Establishes the metabolic landscape).

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Sources

- 1. Rizatriptan | C₁₅H₁₉N₅ | CID 5078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Dimethylamino)-1,5,10,11,12a-pentahydroxy-6-methyl-3,12-dioxo-3,4,4a,5,5a,6,12,12a-octahydrotetracene-2-carboximide | C₂₂H₂₄N₂O₈ | CID 54671203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-{5-[(1H-1,2,4-TRIAZOL-1-YL)METHYL]INDOL-3-YL}ETHAN-1-OL | 160194-39-8 [chemicalbook.com]
- 4. store.usp.org [store.usp.org]
- 5. pharmaffiliates.com [pharmaffiliates.com]

- [6. uspnf.com \[uspnf.com\]](https://www.uspnf.com)
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